

Standard Operating Procedure: Handling and Disposal of Urolithin C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Urolithin C

Cat. No.: B565824

[Get Quote](#)

This document provides essential safety and logistical information for the handling and disposal of **Urolithin C** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and minimize environmental impact.

Disclaimer: No specific Safety Data Sheet (SDS) for **Urolithin C** is publicly available. The following procedures are based on the safety guidelines for Urolithin A, a structurally similar compound. It is imperative to handle **Urolithin C** with caution and treat it as a potentially hazardous substance.

Personal Protective Equipment (PPE)

All personnel handling **Urolithin C** must use the following personal protective equipment.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Tight-sealing with side-shields to protect against splashes.
Hand Protection	Protective Gloves	Chemical-resistant nitrile or neoprene gloves. Inspect for tears before use.
Body Protection	Laboratory Coat	Impervious clothing, such as a fully buttoned lab coat.
Respiratory Protection	Respirator	A NIOSH/MSHA-approved respirator is recommended if handling powders outside of a fume hood or if aerosolization is possible.

Handling and Storage

Urolithin C should be handled in a controlled laboratory environment to prevent exposure and contamination.

- Engineering Controls: Always handle **Urolithin C** powder in a chemical fume hood to avoid inhalation of dust.^[1] Ensure that a safety shower and eyewash station are readily accessible.^{[1][2]}
- Safe Handling Practices:
 - Avoid breathing dust, fumes, or vapors.^[2]
 - Avoid contact with skin, eyes, and clothing.^{[1][3]}
 - Do not eat, drink, or smoke in areas where **Urolithin C** is handled.^[2]
 - Wash hands thoroughly after handling the compound.^[2]
 - Prepare solutions in a well-ventilated area.

- Storage: Store **Urolithin C** in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage as a powder, -20°C is recommended.[4] Solutions of **Urolithin C** are often unstable and should be prepared fresh.[4]

Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these procedures immediately.

- Spill Response:
 - Evacuate personnel from the immediate area.
 - Wear full personal protective equipment, including respiratory protection.[2]
 - Cover the spill with an absorbent, non-combustible material such as sand or vermiculite.
 - Carefully sweep up the material and place it into a sealed container for disposal.
 - Clean the spill area thoroughly with a suitable decontamination solution.
 - Prevent spilled material from entering drains or waterways.[2]
- First Aid Measures:
 - If Inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][2]
 - In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1] Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[2]
 - In Case of Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.
 - If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1][2]

Disposal Plan

All waste containing **Urolithin C** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, absorbent materials) in a clearly labeled, sealed container for hazardous waste.
 - Collect all liquid waste (e.g., unused solutions) in a separate, clearly labeled, and sealed container for hazardous chemical waste.
- Disposal Route:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the proper disposal of the hazardous waste.
 - Do not dispose of **Urolithin C** down the drain or in the regular trash.

Workflow for Handling Urolithin C



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Urolithin C** from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. resources.rndsystems.com [resources.rndsystems.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Standard Operating Procedure: Handling and Disposal of Urolithin C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565824#personal-protective-equipment-for-handling-urolithin-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com